

An In-depth Technical Guide to the Physical and Chemical Properties of Antimony

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Compound of Interest

Compound Name: Antimonate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Antimony (Sb), a lustrous gray metalloid with atomic number 51, has a long history of use in medicine and materials science.^[1] Its unique properties have led to its application in a diverse range of fields, from flame retardants and alloys to antiparasitic drugs. For researchers, scientists, and drug development professionals, a thorough understanding of antimony's core physical and chemical characteristics is paramount for leveraging its potential and mitigating its risks. This technical guide provides a comprehensive overview of the properties of antimony, detailed experimental protocols for their determination, and an exploration of its role in key biological signaling pathways.

Physical Properties of Antimony

Antimony exists in several allotropic forms, with the most stable being a brittle, silvery-white metallic form.^{[2][3]} It is a poor conductor of heat and electricity.^[4] Key physical properties are summarized in the table below.

Property	Value
Atomic Number	51[1]
Atomic Weight	121.760 u[1]
Melting Point	630.63 °C (903.78 K)[5]
Boiling Point	1587 °C (1860 K)[6][7]
Density	6.697 g/cm ³ at 20 °C[6]
Mohs Hardness	3.0[4][6]
Crystal Structure	Rhombohedral[8]
Electron Configuration	[Kr] 4d ¹⁰ 5s ² 5p ³ [2]
Electronegativity (Pauling Scale)	2.05[6][7]
Isotopes	Two stable isotopes: ¹²¹ Sb (57.36%) and ¹²³ Sb (42.64%)[9]

Chemical Properties of Antimony

Antimony is a member of Group 15 of the periodic table and exhibits both metallic and nonmetallic characteristics.[10] It is stable in air at room temperature but will oxidize to form antimony trioxide (Sb₂O₃) upon heating.[3][6] Antimony is attacked by oxidizing acids and halogens.[11]

Property	Description
Oxidation States	-3, +3, +5 (most common are +3 and +5)[2][10]
Reactivity with Acids	Attacked by oxidizing acids like nitric acid and aqua regia.[6]
Reactivity with Halogens	Reacts with halogens to form antimony halides.
Common Compounds	Antimony trioxide (Sb ₂ O ₃), Antimony pentoxide (Sb ₂ O ₅), Antimony trisulfide (Sb ₂ S ₃), Stibine (SbH ₃)

Experimental Protocols

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which antimony transitions from a solid to a liquid state.

Materials:

- Powdered antimony sample
- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp)
- Thermometer

Procedure:

- Ensure the antimony sample is dry and finely powdered.
- Pack a small amount of the powdered antimony into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of antimony (630.63 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Record the temperature at which the entire sample has melted (the end of the melting range).
- The melting point is reported as the range between these two temperatures.

Determination of Density (Archimedes' Principle)

Objective: To determine the density of a solid antimony sample.

Materials:

- Solid antimony sample of irregular shape
- Beaker
- Distilled water
- Analytical balance with a hook for suspending samples

Procedure:

- Measure the mass of the dry antimony sample in the air using the analytical balance. Record this as m_{air} .
- Fill a beaker with enough distilled water to fully submerge the antimony sample.
- Suspend the antimony sample from the hook of the balance, ensuring it is fully submerged in the water and not touching the sides or bottom of the beaker.
- Measure the apparent mass of the submerged sample. Record this as m_{water} .
- Calculate the volume of the antimony sample using the formula: $V = (m_{\text{air}} - m_{\text{water}}) / \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.
- Calculate the density of antimony using the formula: $\rho_{\text{antimony}} = m_{\text{air}} / V$

Determination of Hardness (Mohs Hardness Test)

Objective: To determine the relative hardness of an antimony sample using the Mohs scale.

Materials:

- Antimony sample

- Set of Mohs hardness minerals (or common materials of known hardness: fingernail ~2.5, copper penny ~3.5, steel nail ~5.5, glass ~5.5-6.5)

Procedure:

- Select a smooth, clean surface on the antimony sample.
- Attempt to scratch the surface with a mineral of known hardness, starting with a softer mineral and progressing to harder ones.
- Press the point of the known mineral firmly against the antimony surface and draw it across.
- Examine the antimony surface for a scratch. A true scratch will be a visible groove, not just a line of powdered material that can be wiped away.
- The hardness of the antimony sample is between the hardness of the last mineral that did not scratch it and the first mineral that did. For antimony, a copper penny should not scratch it, but a steel nail should, indicating a hardness of around 3.

Determination of Crystal Structure (Powder X-ray Diffraction)

Objective: To determine the crystal structure and lattice parameters of antimony.

Materials:

- Finely powdered antimony sample
- Powder X-ray diffractometer
- Sample holder

Procedure:

- Grind the antimony sample into a fine, homogeneous powder.
- Mount the powder onto the sample holder, ensuring a flat, smooth surface.

- Place the sample holder into the X-ray diffractometer.
- Set the parameters for the XRD scan, including the starting and ending 2θ angles, step size, and scan speed.
- Initiate the X-ray source and the detector. The instrument will rotate the sample and the detector to measure the intensity of the diffracted X-rays at different angles.
- The resulting diffraction pattern (a plot of intensity versus 2θ) will show a series of peaks.
- The positions and intensities of these peaks are characteristic of the crystal structure of antimony.
- Analyze the diffraction pattern using appropriate software to identify the crystal system (rhombohedral for antimony) and calculate the lattice parameters.

Antimony in Biological Signaling Pathways

Antimony compounds, particularly pentavalent antimonials like sodium stibogluconate, have been a cornerstone in the treatment of leishmaniasis. Their mechanism of action, while not fully elucidated, involves the disruption of key signaling pathways within the parasite. Furthermore, the toxicological effects of antimony in mammalian cells are also mediated through its interaction with various signaling cascades.

Antimony-Induced Apoptosis via the JNK Signaling Pathway

Antimony trioxide has been shown to induce apoptosis (programmed cell death) in certain cancer cells. This process is mediated, in part, by the activation of the c-Jun N-terminal kinase (JNK) signaling pathway.

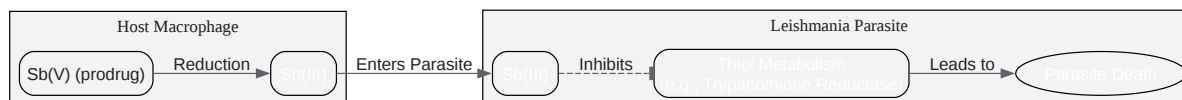
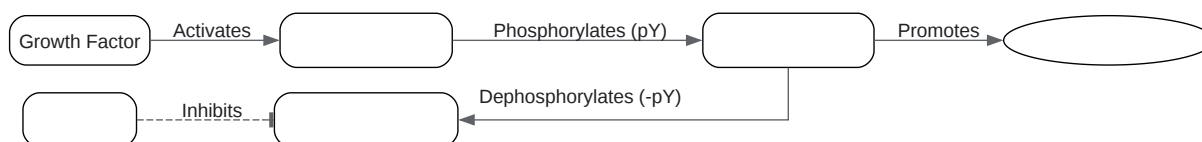


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Caption: Antimony trioxide induces apoptosis through the ROS-mediated activation of the SEK1/JNK pathway.

Antimony and Inhibition of Protein Tyrosine Phosphatases in Cancer

Some antimony compounds have shown potential as anticancer agents through their ability to inhibit protein tyrosine phosphatases (PTPs). PTPs are crucial regulators of signaling pathways that control cell growth, proliferation, and differentiation. Their inhibition can lead to the sustained activation of signaling pathways that promote apoptosis in cancer cells.



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